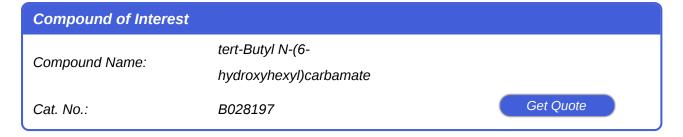


Technical Guide: Solubility of tert-Butyl N-(6-hydroxyhexyl)carbamate in Organic Solvents

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For Researchers, Scientists, and Drug Development Professionals

Introduction

tert-Butyl N-(6-hydroxyhexyl)carbamate is a bifunctional molecule increasingly utilized in pharmaceutical and medicinal chemistry. Its structure, featuring a hydroxyl group and a Bocprotected amine connected by a hexyl spacer, makes it a valuable linker for conjugating molecules, modifying surfaces, and synthesizing more complex chemical entities. Understanding its solubility in various organic solvents is paramount for its effective use in synthesis, purification, and formulation development. Poor solubility can lead to challenges in reaction kinetics, product yield, and the overall efficiency of drug development processes.

This technical guide provides a comprehensive overview of the solubility characteristics of **tert-Butyl N-(6-hydroxyhexyl)carbamate**. While extensive quantitative solubility data in a wide range of organic solvents is not readily available in published literature, this guide furnishes detailed experimental protocols for researchers to determine these values under their specific laboratory conditions.

Physicochemical Properties

A summary of the key physicochemical properties of **tert-Butyl N-(6-hydroxyhexyl)carbamate** is provided below. These properties offer initial insights into its expected solubility behavior.



Property	Value	Reference
Molecular Formula	C11H23NO3	[1]
Molecular Weight	217.31 g/mol	[1]
Appearance	Light Yellow Oil or White to Almost white powder to lump	[2][3]
Boiling Point	333.8 °C at 760 mmHg	[4]
Melting Point	36.0 to 42.0 °C	[3]
Predicted logP	1.7	[1]

Quantitative Solubility Data

The precise solubility of **tert-Butyl N-(6-hydroxyhexyl)carbamate** in various organic solvents must be determined experimentally. The following table serves as a template for recording these empirical data. Researchers are encouraged to populate this table using the experimental protocols detailed in Section 4.0.



Solvent	Chemical Formula	Polarity Index	Solubility at 25°C (mg/mL)	Notes
Dichloromethane (DCM)	CH ₂ Cl ₂	3.1	To be determined	Expected to be a good solvent.
Chloroform	CHCl₃	4.1	To be determined	Expected to be a good solvent.
Methanol (MeOH)	СН₃ОН	5.1	To be determined	Expected to be a good solvent.
Ethanol (EtOH)	C ₂ H ₅ OH	4.3	To be determined	
Isopropanol (IPA)	C₃H ₈ O	3.9	To be determined	
Acetonitrile (ACN)	C2H3N	5.8	To be determined	_
N,N- Dimethylformami de (DMF)	СзН7NO	6.4	To be determined	
Dimethyl Sulfoxide (DMSO)	C2H6OS	7.2	To be determined	A good solvent for many organic compounds.
Tetrahydrofuran (THF)	C4H8O	4.0	To be determined	
Ethyl Acetate (EtOAc)	C4H8O2	4.4	To be determined	
Toluene	C7H8	2.4	To be determined	
Hexane	C6H14	0.1	To be determined	Expected to be a poor solvent.
Water	H₂O	10.2	To be determined	Expected to have low solubility.

Experimental Protocols for Solubility Determination



The following protocols provide standardized methods for determining the solubility of **tert-Butyl N-(6-hydroxyhexyl)carbamate**.

Qualitative Solubility Assessment

This method offers a rapid evaluation of solubility in a variety of solvents.

Materials:

- tert-Butyl N-(6-hydroxyhexyl)carbamate
- A selection of organic solvents (see table above)
- Small test tubes or vials (e.g., 1.5 mL)
- Vortex mixer
- Pipettes

Procedure:

- Place a small, accurately weighed amount (e.g., 1-5 mg) of tert-Butyl N-(6-hydroxyhexyl)carbamate into a test tube.
- Add a small, measured volume of the selected solvent (e.g., 100 μL) to the test tube.
- Vortex the mixture vigorously for 1-2 minutes.
- Visually inspect the solution. If the solid has completely dissolved, the compound is considered soluble at that concentration.
- If the solid has not completely dissolved, add another measured volume of the solvent and repeat the vortexing and observation steps.
- Continue adding the solvent in a stepwise manner until the solid dissolves completely or a large volume of solvent has been added, indicating low solubility.
- Record the observations as "freely soluble," "soluble," "sparingly soluble," or "insoluble."



Quantitative Solubility Determination (Equilibrium Method)

This method determines the equilibrium solubility of the compound in a given solvent.

Materials:

- tert-Butyl N-(6-hydroxyhexyl)carbamate
- A selection of organic solvents
- Scintillation vials or other suitable sealed containers
- Orbital shaker or rotator
- Temperature-controlled environment (e.g., incubator or water bath)
- Syringes and syringe filters (e.g., 0.22 μm PTFE)
- Analytical balance
- · High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

- Add an excess amount of tert-Butyl N-(6-hydroxyhexyl)carbamate to a vial containing a
 known volume of the selected solvent. The amount should be sufficient to ensure that
 undissolved solid remains after equilibration.
- Seal the vials and place them in an orbital shaker set to a constant temperature (e.g., 25 °C).
- Agitate the mixtures for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- After equilibration, allow the vials to stand undisturbed for a short period to allow the undissolved solid to settle.



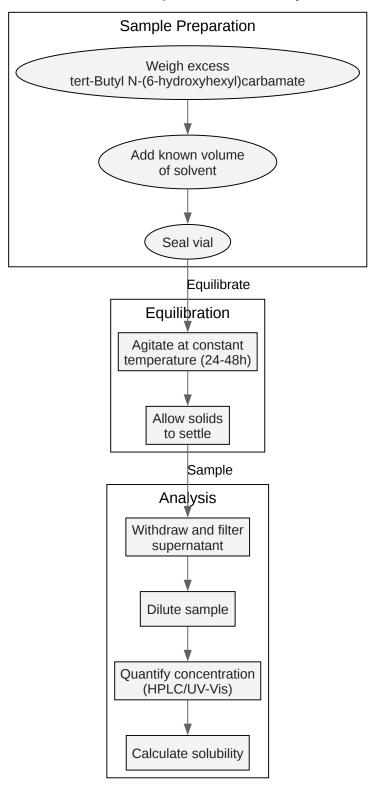
- Carefully withdraw a sample of the supernatant using a syringe and filter it through a syringe filter to remove all undissolved solids.
- Dilute the filtered supernatant with a known volume of an appropriate solvent to a concentration within the linear range of the analytical method.
- Quantify the concentration of tert-Butyl N-(6-hydroxyhexyl)carbamate in the diluted sample using a pre-calibrated HPLC or UV-Vis spectrophotometer.
- Calculate the original solubility in mg/mL using the measured concentration and the dilution factor.

Visualizations

The following diagrams illustrate key workflows and concepts related to the solubility of **tert-Butyl N-(6-hydroxyhexyl)carbamate**.



Experimental Workflow for Quantitative Solubility Determination



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Caption: Workflow for quantitative solubility determination.



Solute Properties Solvent Properties Polarity (OH, carbamate) Molecular Weight Solvent Properties External Conditions Temperature Pressure Solubility of tert-Butyl N-(6-hydroxyhexyl)carbamate

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Caption: Key factors influencing solubility.

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